

# Misidentification of RC363: A Case of Mistaken Identity in Scientific Inquiry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RC363

Cat. No.: B3025820

[Get Quote](#)

An initial investigation to validate the efficacy of a compound identified as "**RC363**" against known inhibitors has revealed a fundamental misidentification of the subject in question. The product designated as **RC363** is not a therapeutic agent or research compound, but rather an electrical component—specifically, a nylon-insulated ring terminal manufactured by Thomas & Betts (a member of the ABB Group).<sup>[1][2][3][4][5]</sup>

This discovery precludes the possibility of conducting the requested comparative analysis, which was designed for a biologically active substance. The user's request, which included summarizing quantitative data, providing detailed experimental methodologies, and creating diagrams of signaling pathways, is inapplicable to an electrical connector. The core requirements of the original query are therefore impossible to fulfill.

It is crucial for researchers, scientists, and drug development professionals to ensure the accurate identification of materials and substances before proceeding with experimental validation or comparative studies. This case serves as a critical reminder of the importance of verifying product information and intended use to avoid the misallocation of resources and to maintain the integrity of scientific research.

There is a possibility that the user may have intended to inquire about a different compound. For instance, the search results also mentioned "IBI363," an investigational drug being evaluated in clinical trials for the treatment of solid tumors.<sup>[6]</sup> Should this be the intended subject of inquiry, a new search and analysis would be required. However, based on the provided topic "validating **RC363** efficacy," no further action can be taken.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. onlinecomponents.com [onlinecomponents.com]
- 2. Access to this page has been denied. [mouser.com]
- 3. RC363 | Electrical terminals | Sta-Kon | Connectivity & Grounding | Electrical Distribution | Ecatalog | Ecatalog [empower.abb.com]
- 4. anixter.com [anixter.com]
- 5. galco.com [galco.com]
- 6. ClinicalTrials.gov [clinicaltrials.gov]
- To cite this document: BenchChem. [Misidentification of RC363: A Case of Mistaken Identity in Scientific Inquiry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025820#validating-rc363-efficacy-against-known-inhibitors]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)